

Morin Hydrate: A Promising Inhibitor of Islet Amyloid Polypeptide Aggregation

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Compound of Interest

Compound Name: Morin hydrate

Cat. No.: B1676746

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Application Notes and Protocols for Researchers

Introduction: Islet amyloid polypeptide (IAPP), a 37-amino acid peptide hormone co-secreted with insulin from pancreatic β -cells, is linked to the pathogenesis of type 2 diabetes. Under certain conditions, IAPP can misfold and aggregate into amyloid fibrils, which are cytotoxic to β -cells and contribute to the decline in β -cell mass and function. **Morin hydrate**, a naturally occurring flavonoid, has emerged as a potential therapeutic agent due to its ability to inhibit IAPP aggregation and disaggregate pre-formed amyloid fibrils.[1][2][3] These application notes provide a summary of the quantitative data, detailed experimental protocols, and an overview of the proposed mechanisms of action for researchers investigating **morin hydrate** as an IAPP inhibitor.

Data Presentation

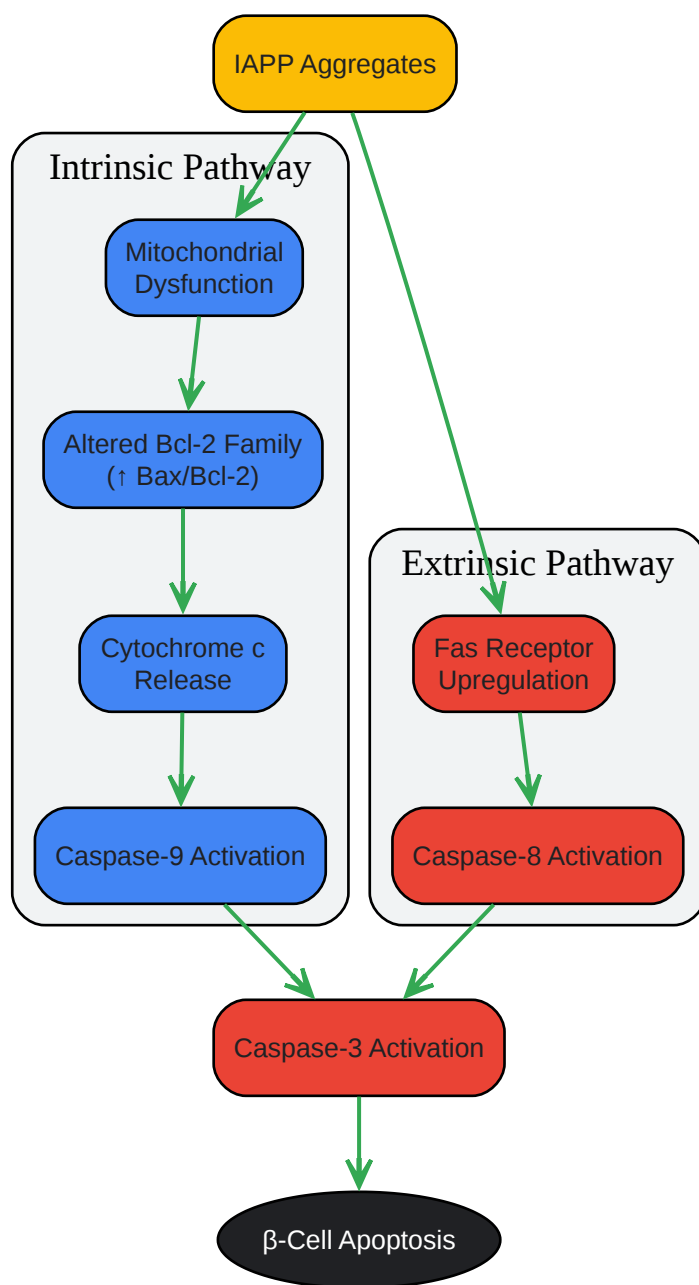
The inhibitory and disaggregating effects of **morin hydrate** on IAPP fibrillization have been demonstrated through various biophysical techniques. While a specific IC50 value for **morin hydrate**'s inhibition of IAPP aggregation is not consistently reported in the literature, its efficacy is demonstrated in a concentration-dependent manner.

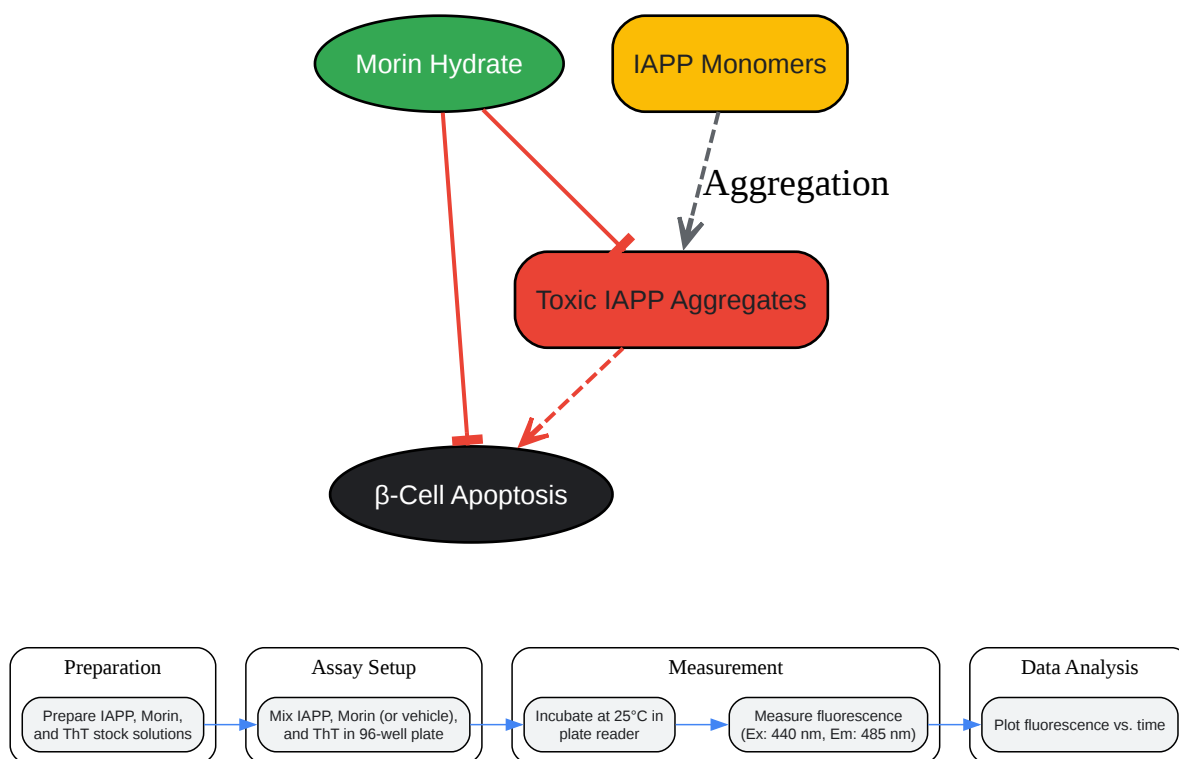
Parameter	Method	IAPP:Morin Hydrate Molar Ratio	Observation	Reference
Inhibition of Fibril Formation	Transmission Electron Microscopy (TEM)	1:1	Reduced fibril density, thinner fibrils observed.	[1]
1:2	More pronounced reduction in fibril formation.	[1]		
1:5	Significant inhibition, with very short fibrils and some amorphous aggregates.			
1:10	Pronounced inhibition, with very short fibrils and amorphous aggregates.			
Disaggregation of Pre-formed Fibrils	Transmission Electron Microscopy (TEM)	1:5 (Morin added after 45h)	No fibrils detected after 1 to 6 hours of incubation with morin hydrate.	
Inhibition Confirmation	Right-Angle Light Scattering	1:5	No increase in light scattering, indicating inhibition of aggregation.	

Signaling Pathways and Logical Relationships

Proposed Mechanism of IAPP-Induced β -Cell Apoptosis:

IAPP aggregates are known to induce β -cell apoptosis through both the intrinsic and extrinsic pathways. The extrinsic pathway is initiated by the upregulation of the Fas receptor, leading to the activation of caspase-8. The intrinsic pathway involves mitochondrial dysfunction, characterized by the altered expression of Bcl-2 family proteins (e.g., increased Bax/Bcl-2 ratio) and the release of cytochrome c, which in turn activates caspase-9. Both pathways converge on the activation of executioner caspases, such as caspase-3, leading to programmed cell death.





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References

- 1. Morin hydrate inhibits amyloid formation by islet amyloid polypeptide and disaggregates amyloid fibers - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Morin hydrate inhibits amyloid formation by islet amyloid polypeptide and disaggregates amyloid fibers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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